

# Samelisant: Application Notes and Protocols for Experimental Use

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## Compound of Interest

Compound Name: Samelisant

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## Abstract

**Samelisant** (also known as SUVN-G3031) is a potent and selective inverse agonist of the histamine H3 receptor (H3R).[1][2] It is under investigation for its potential therapeutic effects in neurological disorders, particularly narcolepsy.[2] These application notes provide detailed information on the solubility of **Samelisant** and standardized protocols for its preparation for both in vitro and in vivo experimental use. Additionally, a diagram of its signaling pathway and an experimental workflow for solution preparation are presented to guide researchers in their experimental design.

## Data Presentation

### Samelisant Solubility

The solubility of **Samelisant** has been determined in various solvents and formulations to facilitate the preparation of stock and working solutions for a range of experimental applications. The data is summarized in the table below. It is important to note that for some solvents, the provided values represent the minimum solubility achieved in a specific formulation rather than the maximum saturation point.

Solvent/Vehicle	Molar Mass (g/mol)	Solubility (mg/mL)	Molar Concentration (mM)	Notes
For In Vitro Use				
DMSO	373.497	62.5	140.01	Requires sonication and warming to 60°C. Use freshly opened DMSO as it is hygroscopic.[1]
Ethanol	373.497	Data not available	Data not available	
Water	373.497	Data not available	Data not available	Samelisant is formulated as a dihydrochloride salt which may improve aqueous solubility.
For In Vivo Use				
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	373.497	≥ 2.08	≥ 4.66	Results in a clear solution.[1]
10% DMSO, 90% (20% SBE- $\beta$ -CD in Saline)	373.497	≥ 2.08	≥ 4.66	Results in a clear solution.
10% DMSO, 90% Corn Oil	373.497	≥ 2.08	≥ 4.66	Results in a clear solution.

## Signaling Pathway

**Samelisant** acts as an inverse agonist at the histamine H3 receptor, which is a presynaptic autoreceptor and heteroreceptor. By blocking the constitutive activity of the H3 receptor, **Samelisant** increases the synthesis and release of histamine and other neurotransmitters in the brain.

**Samelisant's** Mechanism of Action at the H3 Receptor.

## Experimental Protocols

### Preparation of **Samelisant** for In Vitro Experiments

Objective: To prepare a high-concentration stock solution of **Samelisant** in DMSO for use in cell-based assays and other in vitro studies.

Materials:

- **Samelisant** powder
- Dimethyl sulfoxide (DMSO), anhydrous/newly opened
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heat block capable of reaching 60°C
- Sonicator

Procedure:

- Weighing: Accurately weigh the desired amount of **Samelisant** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of fresh DMSO to achieve a final concentration of 62.5 mg/mL.
- Dissolution:
  - Vortex the mixture thoroughly for 1-2 minutes.

- To aid dissolution, warm the solution to 60°C in a water bath or on a heat block.
- Use sonication as needed until the solution is clear and all particulate matter is dissolved.
- Sterilization (Optional): If required for your specific application (e.g., cell culture), filter the stock solution through a 0.22 µm syringe filter compatible with DMSO.
- Aliquoting and Storage:
  - Aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
  - For long-term storage (up to 6 months), store the aliquots at -80°C.
  - For short-term storage (up to 1 month), store at -20°C.

## Preparation of Samelisant for In Vivo Experiments

Objective: To prepare a **Samelisant** formulation suitable for oral (p.o.) administration in animal models. The following protocol is based on a common vehicle formulation.

Materials:

- **Samelisant** powder
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl), sterile
- Sterile tubes
- Vortex mixer

Procedure:

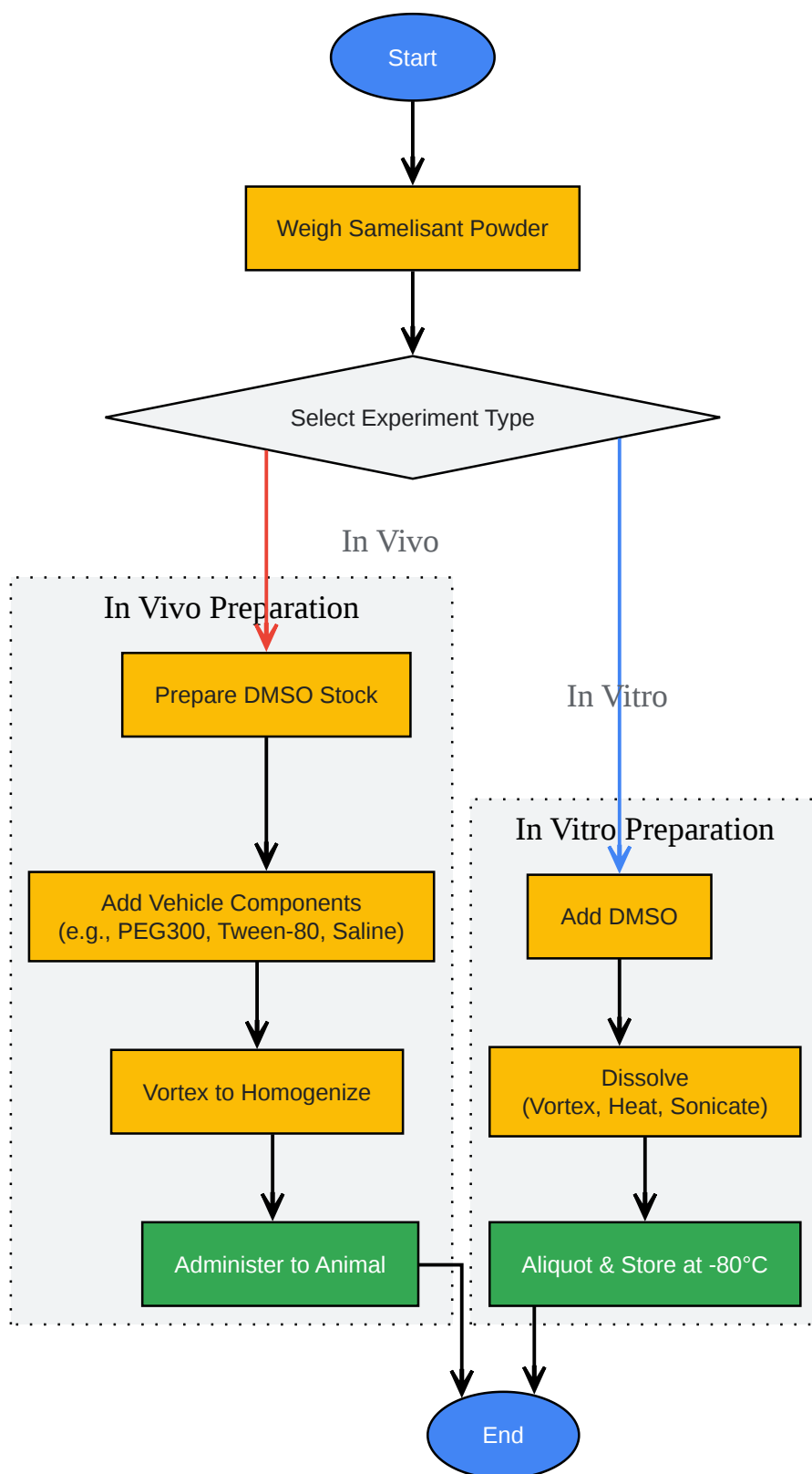
- Prepare a DMSO Stock Solution: First, prepare a concentrated stock solution of **Samelisant** in DMSO (e.g., 20.8 mg/mL) following the in vitro protocol (steps 1-3).
- Vehicle Preparation (prepare fresh daily):
  - In a sterile tube, add the required volume of the DMSO stock solution (10% of the final volume).
  - Add PEG300 (40% of the final volume) and vortex until the mixture is homogeneous.
  - Add Tween-80 (5% of the final volume) and vortex thoroughly.
  - Finally, add saline (45% of the final volume) to reach the desired total volume and vortex until a clear solution is obtained.
- Final Concentration: This procedure will yield a final **Samelisant** concentration of 2.08 mg/mL. Adjust the initial DMSO stock concentration if a different final concentration is required.
- Administration: Use the freshly prepared solution for oral gavage.

Note on Alternative In Vivo Formulations:

- For studies requiring a different vehicle: A formulation of 10% DMSO and 90% (20% SBE- $\beta$ -CD in Saline) can be used.
- For oil-based formulations: A mixture of 10% DMSO and 90% Corn Oil can be prepared.

## Experimental Workflow

The following diagram illustrates the general workflow for preparing **Samelisant** solutions for experimental use.



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Workflow for Preparing **Samelisant** Solutions.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Samelisant (SUVN-G3031), a potent, selective and orally active histamine H3 receptor inverse agonist for the potential treatment of narcolepsy: pharmacological and neurochemical characterisation - PubMed [pubmed.ncbi.nlm.nih.gov]
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